

# Experimental Protocol for Vat Green XBN Decolorization

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## Compound Focus: C.I. Vat Green 9

CAS No.: 6369-65-9

Cat. No.: S1895427

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This section details the methodology used by researchers to optimize the decolorization of Vat Green XBN by *Proteus mirabilis* PMS [1].

- **Microorganism and Dye:** The bacterial strain *Proteus mirabilis* PMS was isolated from textile wastewater. The target pollutant was the anthraquinone-based **Vat Green XBN** [1].
- **Experimental Design:** A **Box-Behnken Design (BBD)**, a type of RSM, was employed. The study investigated three key process parameters, each at three levels [1]:
  - **pH:** 6, 7, and 8
  - **Temperature (°C):** 30, 35, and 40
  - **Inoculum Size (% v/v):** 2, 4, and 6
- **Response and Analysis:** The response variable was the **decolorization percentage**. The experimental data was used to build a quadratic model, and Analysis of Variance (ANOVA) was applied to determine the statistical significance of the model and the process parameters [1].
- **Model Validation:** The optimized conditions predicted by the model were experimentally validated to confirm the model's accuracy [1].

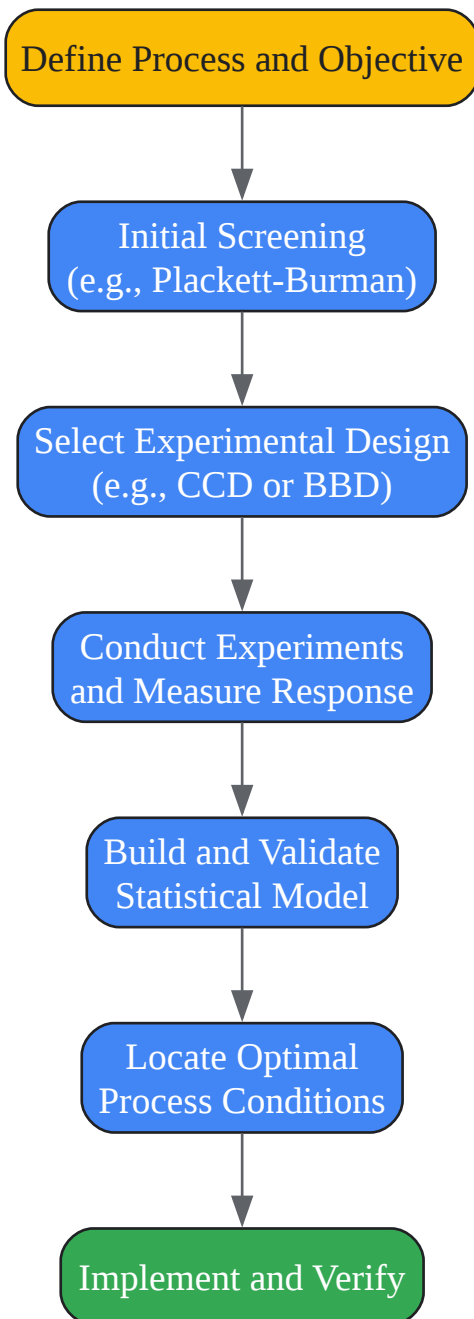
## Performance Outcomes and Optimization Results

The application of RSM led to successful optimization of the decolorization process. The quantitative results are summarized in the table below.

Aspect	Details & Performance Data
Optimal Conditions	pH: 7.24, Temperature: 33.43 °C, Inoculum Size: 4.56% (v/v) [1]
Predicted Efficiency	95.59% decolorization [1]
Validated Efficiency	94.96% decolorization (close agreement with prediction) [1]
Key Advantage of RSM	RSM identified the complex interactions between variables (e.g., pH-Temperature) that traditional one-factor-at-a-time methods would miss, leading to a highly accurate optimum [1].

## RSM Methodology Overview

For context, the following diagram illustrates the general workflow for using Response Surface Methodology in a bioprocess optimization, which encapsulates the study above.



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This workflow shows the key stages of an RSM-based optimization project [2] [3] [1].

## Insights and Comparative Context

While direct comparative data for multiple vat dyes is unavailable in the search results, the successful application of RSM for Vat Green XBN highlights its general utility.

- **Efficiency of RSM Designs:** The **Box-Behnken Design (BBD)** used in the Vat Green XBN study is one of several RSM designs. Another common design is the **Central Composite Design (CCD)**. Both are highly effective for building quadratic models and locating optimal conditions, though the choice between them can depend on the experimental region of interest and the number of required runs [4].
- **Comparison with Other Dye Types:** RSM has been extensively and successfully used to optimize the removal of various dye classes, including **azo dyes** (e.g., Congo Red, Basic Red 46) and **acid dyes** (e.g., Acid Red 1) [3] [5] [6]. The core methodology remains consistent, demonstrating RSM's versatility across different pollutants and biological or chemical treatment systems.

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To cite this document: Smolecule. [Experimental Protocol for Vat Green XBN Decolorization].

Smolecule, [2026]. [Online PDF]. Available at:

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